

# Application Notes and Protocols: Ammophos as a Fire Retardant in Cellulosic Materials

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## Compound of Interest

Compound Name: ammophos

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Audience: Researchers, scientists, and drug development professionals.

## Introduction:

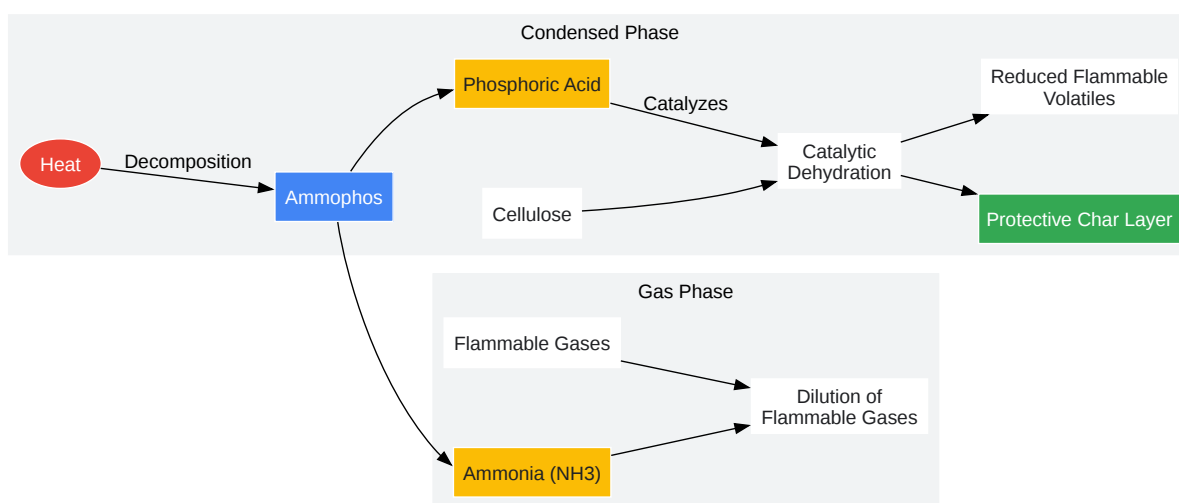
Ammonium phosphates, commercially known as **ammophos**, are highly effective as fire retardants for a variety of cellulosic materials, including wood, cotton, and paper.[1][2] Their efficacy stems from their ability to alter the decomposition process of cellulose at elevated temperatures, promoting the formation of a protective char layer and releasing non-combustible gases.[1][3][4] This mechanism significantly reduces the rate of heat release and smoke production, thereby enhancing the fire resistance of the treated materials.[3][5] This document provides detailed application notes, experimental protocols, and quantitative data on the use of **ammophos** as a fire retardant for cellulosic materials.

Ammonium polyphosphate (APP) and diammonium phosphate (DAP) are common forms of **ammophos** used for this purpose.[1] They function in the condensed phase by catalyzing the dehydration of cellulose to form a stable carbonaceous char, which acts as a thermal barrier.[4][6] In the gas phase, the release of ammonia upon heating dilutes the flammable gases produced during pyrolysis.[4]

## Mechanism of Fire Retardancy

The primary fire-retardant action of **ammophos** on cellulosic materials involves a chemical interference with the combustion process. During heating, **ammophos** decomposes to produce phosphoric acid and ammonia.[4] The phosphoric acid catalyzes the dehydration of cellulose at

lower temperatures, leading to the formation of a stable char layer.[1][4][6] This char acts as an insulating barrier, reducing the transfer of heat to the underlying material and limiting the release of flammable volatile compounds.[1] The ammonia released acts as a non-flammable gas, diluting the oxygen supply and the flammable gases in the vapor phase.[4]



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**Caption:** Condensed and gas phase fire retardant mechanism of **ammophos**.

## Data Presentation

The following tables summarize quantitative data on the fire-retardant performance of **ammophos**-treated cellulosic materials from various studies.

Table 1: Limiting Oxygen Index (LOI) of **Ammophos**-Treated Cellulosic Materials

The Limiting Oxygen Index (LOI) is the minimum concentration of oxygen in a nitrogen/oxygen mixture that is required to support flaming combustion of a material under specified test conditions (ASTM D2863).<sup>[7][8]</sup> A higher LOI value indicates better fire retardancy.

Cellulosic Material	Fire Retardant	Treatment Level (wt%)	Untreated LOI (%)	Treated LOI (%)	Reference
Cotton Fabric	Diammonium Phosphate	20	~18	46.5	<a href="#">[9]</a>
Wood (Pine)	Diammonium Phosphate	10	21.3	29.4	<a href="#">[5]</a>
Cellulose Composite	Ammonium Polyphosphate	10	19	25.3	<a href="#">[4]</a>
Wood (Pine)	ADP/Urea	-	~22	>80	<a href="#">[10]</a>
Cotton Fabric	PNH solution	20	~18	42.7	<a href="#">[11]</a>

Table 2: Cone Calorimetry Data of **Ammophos**-Treated Cellulosic Materials

Cone calorimetry (ISO 5660-1) measures the heat release rate (HRR), peak heat release rate (pHRR), total heat release (THR), and smoke production of materials.<sup>[12]</sup> Lower values indicate improved fire retardancy.

Cellulosic Material	Fire Retardant	Treatment Level (wt%)	pHRR Reduction (%)	THR Reduction (%)	Reference
Cotton Fabric	THPO-P (Ammonium phosphate ester)	19.9	91.8	77.1	<a href="#">[3]</a>
Wood-Polyurethane Composite	Ammonium Polyphosphate	20	Significant Reduction	Significant Reduction	<a href="#">[5]</a>
Rigid Polyurethane Foam	Ammonium Polyphosphate	10	29.64	24.05	<a href="#">[13]</a>
Cotton-APP/SWCNHs	Ammonium Polyphosphate	-	92.22	58.44	<a href="#">[11]</a>
FR-modified wood	ADP/Urea	-	30	-	<a href="#">[10]</a>

## Experimental Protocols

### Protocol 1: Application of Ammophos to Cellulosic Fabric (Padding Method)

This protocol describes a common method for applying water-soluble **ammophos**, such as diammonium phosphate (DAP), to cotton fabric.

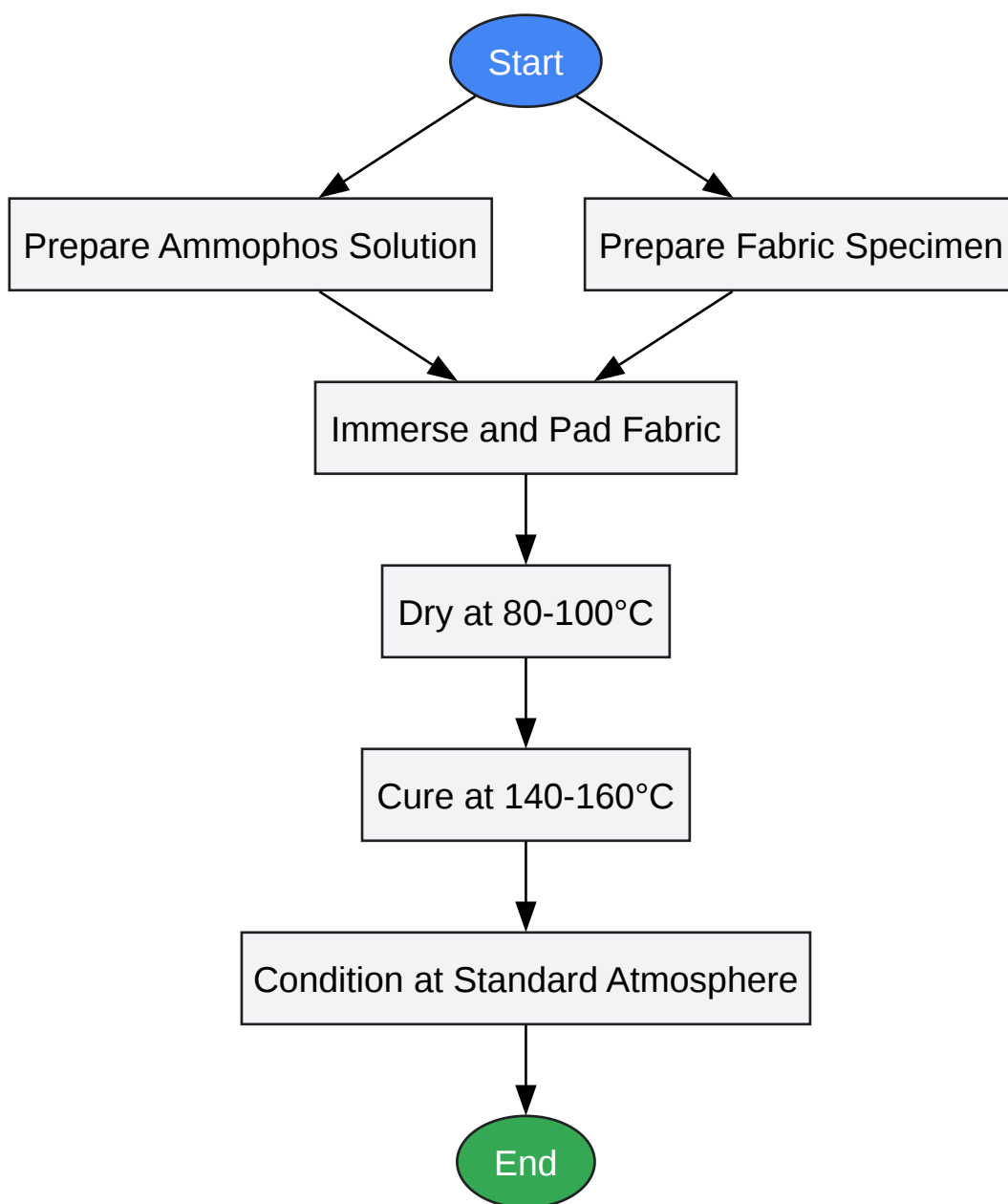
Materials:

- Cellulosic fabric (e.g., 100% cotton)
- Diammonium phosphate (DAP)
- Distilled water

- Beakers
- Magnetic stirrer and stir bar
- Padding mangle
- Drying oven
- Curing oven

Procedure:

- **Solution Preparation:** Prepare an aqueous solution of DAP at the desired concentration (e.g., 10-20 wt%). Dissolve the DAP in distilled water with the aid of a magnetic stirrer until a clear solution is obtained.
- **Fabric Preparation:** Cut the fabric into specimens of appropriate size for testing. Ensure the fabric is clean and dry before treatment.
- **Padding:** Immerse the fabric specimen in the DAP solution and allow it to become fully saturated. Pass the saturated fabric through a padding mangle at a specified pressure to ensure even uptake of the solution and to remove excess liquid. The wet pick-up should be controlled to achieve the desired add-on of the fire retardant.
- **Drying:** Dry the treated fabric in an oven at a temperature of 80-100°C for 5-10 minutes, or until completely dry.
- **Curing:** Cure the dried fabric in an oven at a higher temperature, typically 140-160°C, for 3-5 minutes. This step helps to fix the fire retardant to the cellulose fibers.
- **Conditioning:** Condition the treated and dried fabric specimens at a standard atmosphere (e.g., 23 ± 2°C and 50 ± 5% relative humidity) for at least 24 hours before flammability testing.



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**Caption:** Experimental workflow for applying **ammophos** to cellulosic fabric.

## Protocol 2: Limiting Oxygen Index (LOI) Test (ASTM D2863)

This protocol outlines the procedure for determining the LOI of treated cellulosic materials.

Apparatus:

- LOI apparatus consisting of a heat-resistant glass column, a specimen holder, a gas mixing and control system, and an ignition source.

#### Procedure:

- Specimen Preparation: Prepare specimens of the treated cellulosic material according to the dimensions specified in the standard (typically in the form of a small strip).
- Apparatus Setup: Place the specimen vertically in the holder inside the glass column.
- Gas Flow: Introduce a mixture of oxygen and nitrogen into the bottom of the column. Start with a known oxygen concentration.
- Ignition: Ignite the top edge of the specimen with the ignition source.
- Observation: Observe the burning behavior of the specimen. The combustion is considered self-sustaining if it continues for a specified period or consumes a certain length of the specimen.
- Oxygen Concentration Adjustment: If the flame extinguishes, repeat the test with a new specimen and a higher oxygen concentration. If the flame is self-sustaining, repeat with a lower oxygen concentration.
- Determination of LOI: Continue this process, narrowing the range of oxygen concentration, until the minimum concentration required to just support flaming combustion is determined. This value is the Limiting Oxygen Index.

## Protocol 3: Vertical Flame Test (ASTM D6413)

This test is used to assess the flame resistance of vertically oriented textile fabrics.

#### Apparatus:

- A test cabinet with a specified burner.
- Specimen holder.
- Gas supply (methane).

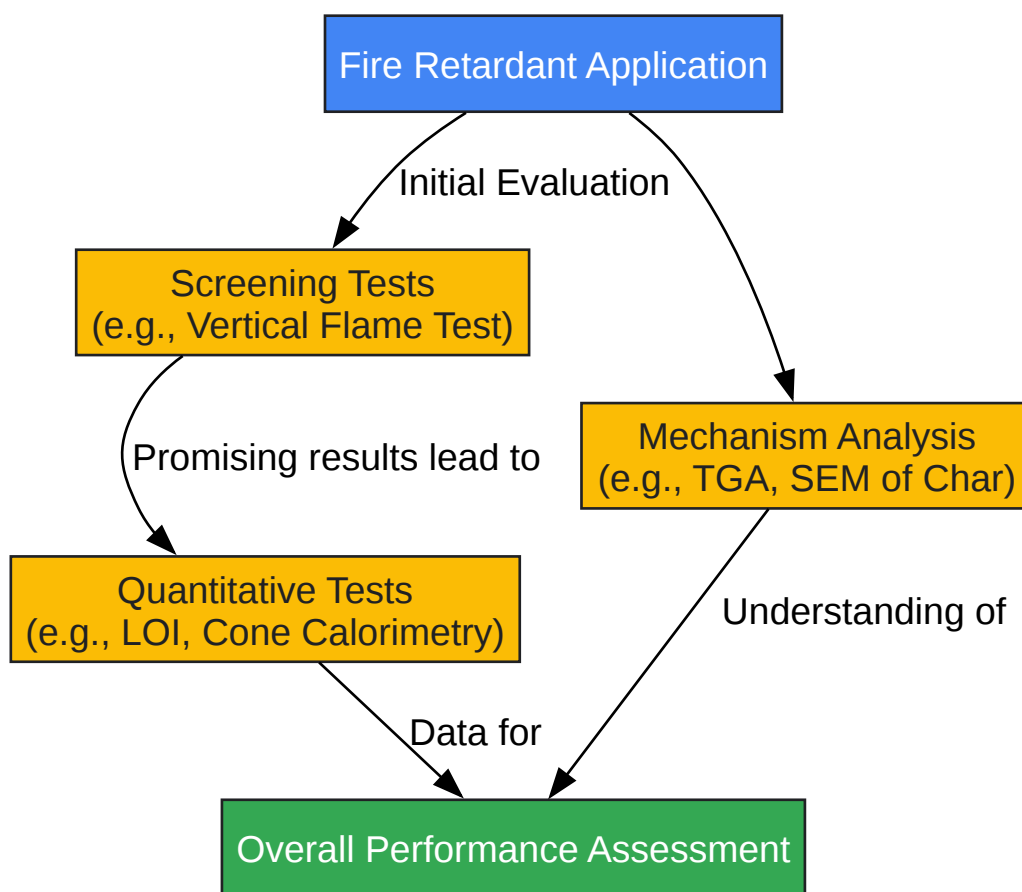
**Procedure:**

- **Specimen Mounting:** Mount the conditioned fabric specimen in the holder.
- **Flame Application:** Position the burner so that the flame impinges on the bottom edge of the specimen for a specified time (e.g., 12 seconds).
- **Observation and Measurement:** After the ignition source is removed, record the following:
  - **Afterflame time:** The time for which flaming combustion continues after the removal of the ignition source.
  - **Afterglow time:** The time for which glowing combustion continues after the flame is extinguished.
  - **Char length:** The length of the damaged (charred) portion of the specimen.
- **Evaluation:** The material's performance is evaluated based on the afterflame time, afterglow time, and char length. Shorter times and smaller char lengths indicate better flame resistance.

## Logical Relationships in Fire Retardancy Evaluation

The evaluation of a fire retardant's effectiveness involves a series of interconnected tests that provide a comprehensive picture of its performance.





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**Caption:** Logical workflow for evaluating fire retardant performance.

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